

What are the magnetic properties of samarium-cobalt alloys?

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An In-depth Technical Guide to the Magnetic Properties of Sam-Cobalt Alloys

Samarium-cobalt (SmCo) alloys are a class of rare-earth permanent magnets renowned for their exceptional magnetic strength, remarkable thermal stability, and high resistance to corrosion and demagnetization.[1][2] Developed in the 1960s, they were the first rare-earth magnets to be commercialized and continue to be the material of choice for demanding applications in aerospace, military, medical, and automotive sectors where high performance at elevated temperatures is critical.[1][3]

This guide provides a detailed overview of the magnetic properties of the two main types of SmCo magnets, SmCo₅ and Sm₂Co₁₇, their underlying physical mechanisms, and the experimental protocols used for their characterization.

Core Magnetic Properties

SmCo magnets are generally categorized into two main series, distinguished by their stoichiometry: SmCo₅ (1:5) and Sm₂Co₁₇ (2:17).[4] The 2:17 series, a later development, is more common today and offers superior magnetic properties, including a higher maximum energy product and better thermal stability.[5]

The key magnetic characteristics of these alloys are their high magnetic anisotropy, which means they have a preferred direction of magnetization, and their high coercivity, which is their resistance to demagnetization.[1] In Sm₂Co₁₇ alloys, this high coercivity is achieved through a mechanism known as domain wall pinning within a complex cellular microstructure.[5][6] This



structure, consisting of 2:17R cells, a 1:5H cell boundary phase, and a 1:3R lamellar phase, creates energy barriers that impede the movement of magnetic domain walls, thus preserving the material's magnetized state.[5][7]

Quantitative Magnetic and Physical Properties

The properties of SmCo magnets can vary based on their specific grade and manufacturing process. The following tables summarize typical values for key magnetic and physical parameters for both sintered SmCo₅ and Sm₂Co₁₇ alloys.

Table 1: Magnetic Properties of Sintered SmCo Alloys



Property	Symbol	SmCo₅ Series	Sm ₂ Co ₁₇ Series	Units
Remanence	В	0.8 - 1.0	0.9 - 1.15	Т
8 - 10	9 - 11.5	kG		
Coercivity	Hcb	620 - 788	500 - 800	kA/m
7.8 - 9.9	6.3 - 10.0	kOe		
Intrinsic Coercivity	Нсј	≥1830	1200 - 2400	kA/m
≥23.0	15 - 30	kOe		
Max. Energy Product	(BH)max	128 - 200	160 - 260	kJ/m³
16 - 25	20 - 32	MGOe		
Curie Temperature	Тс	~700 - 750	~800 - 850	°C
Max. Operating Temp.	Tmax	~250	~300 - 350	°C
Reversible Temp. Coefficient of B	α(B)	-0.04 to -0.05	-0.03 to -0.035	%/°C
Reversible Temp. Coefficient of Hcj	β(Нсј)	-0.28 to -0.30	-0.15 to -0.25	%/°C

Data compiled from multiple sources.[1][3][4][5][8][9][10]

Table 2: Physical and Mechanical Properties of Sintered SmCo Alloys



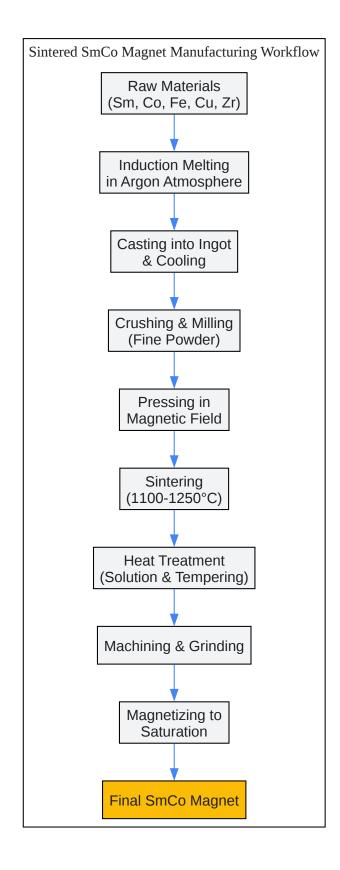
Property	SmCo₅ Series	Sm ₂ Co ₁₇ Series	Units
Density	8.2 - 8.4	8.3 - 8.5	g/cm³
Vickers Hardness	500 - 650	400 - 650	HV
Compressive Strength	1000 - 1100	800 - 1000	N/mm²
Flexural Strength	200 - 400	150 - 180	N/mm²
Electrical Resistivity	(110 - 170) x 10 ⁻⁶	(50 - 90) x 10 ⁻⁶	Ω·cm

Data compiled from multiple sources.[1]

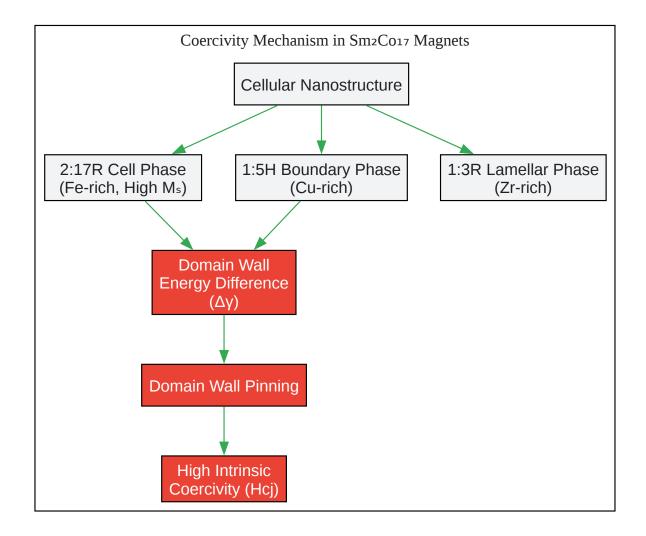
Manufacturing and Property Control

The magnetic properties of SmCo alloys are intrinsically linked to their manufacturing process. The predominant method is a powder metallurgy technique involving sintering.[11][12] The general workflow ensures the formation of the desired microstructure and the alignment of the magnetic domains.

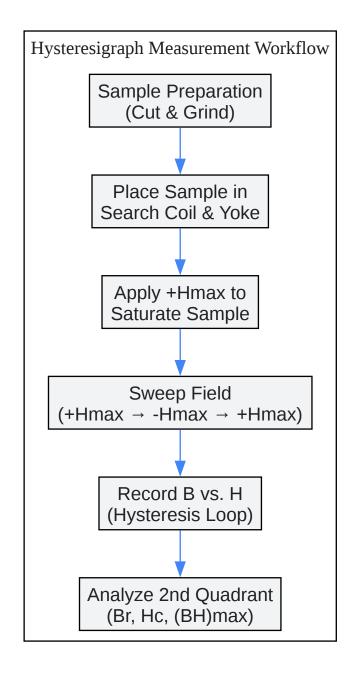












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